

# Spectroscopic Characterization of 1-Oxazol-4-ylcyclopropanecarbonitrile: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1-Oxazol-4-ylcyclopropanecarbonitrile  
Cat. No.: B12070122

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## Abstract

This technical guide provides a comprehensive framework for the spectroscopic characterization of **1-Oxazol-4-ylcyclopropanecarbonitrile**, a heterocyclic compound of interest in medicinal chemistry and drug development. The unique structural amalgamation of an oxazole ring, a cyclopropane moiety, and a nitrile group presents a distinct spectroscopic fingerprint. This document offers a detailed exploration of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by the fundamental principles of spectroscopic analysis. The methodologies and interpretative guidance herein are designed to equip researchers, scientists, and drug development professionals with the necessary tools for unambiguous structural elucidation and purity assessment of this molecule and its analogues.

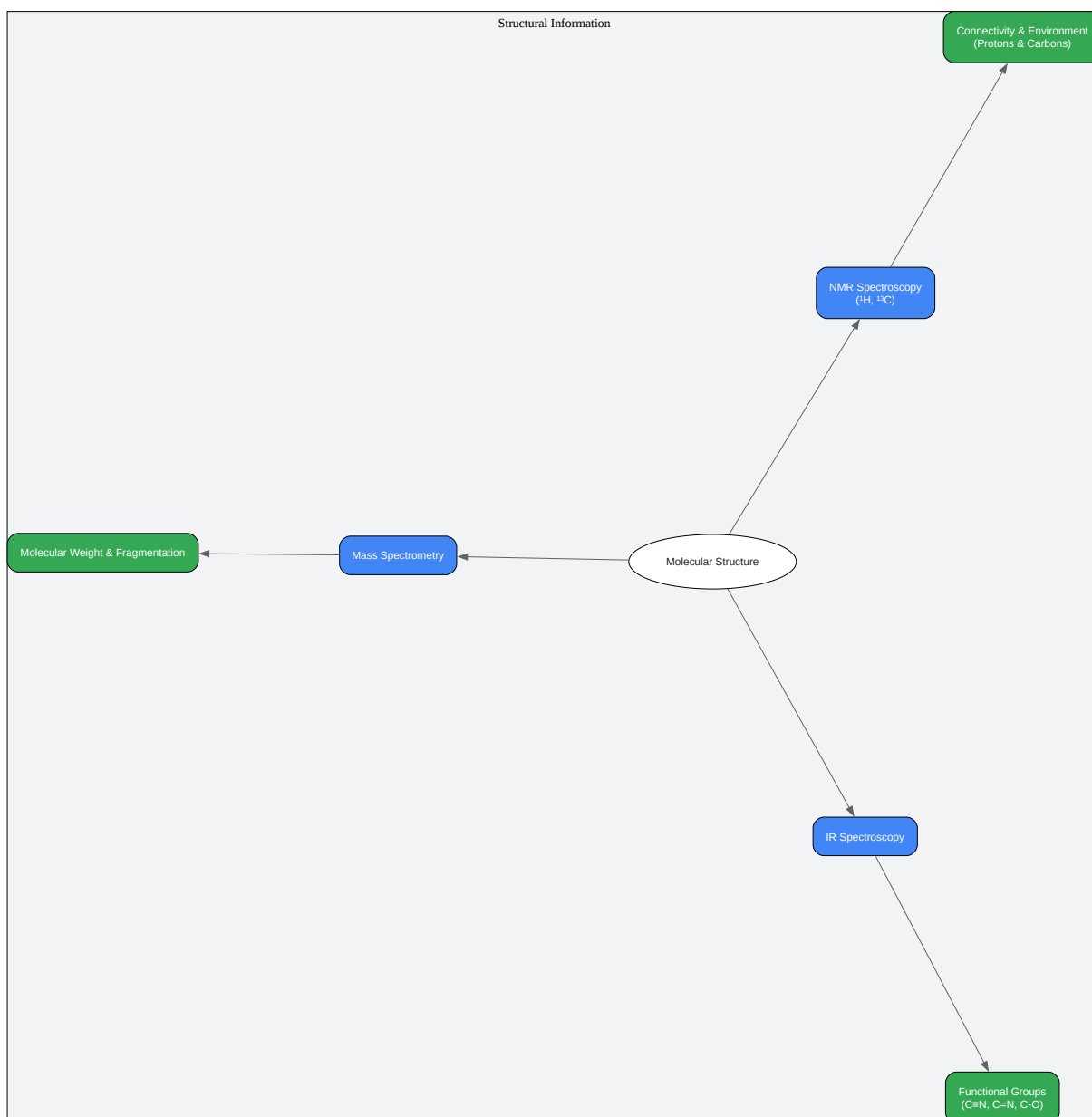
## Introduction: The Structural Significance of 1-Oxazol-4-ylcyclopropanecarbonitrile

The confluence of an oxazole, a cyclopropane, and a nitrile functional group within a single molecular entity renders **1-Oxazol-4-ylcyclopropanecarbonitrile** a molecule of significant synthetic and pharmacological interest. Oxazole derivatives are known for their diverse biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.<sup>[1][2][3]</sup> The rigid, strained cyclopropane ring can act as a metabolically stable bioisostere for other chemical groups, influencing the molecule's conformation and interaction with biological targets. The nitrile group, a versatile synthetic handle, can also participate in hydrogen bonding and other non-covalent interactions.

Accurate and comprehensive spectroscopic characterization is paramount for confirming the chemical identity, purity, and stability of such novel compounds. This guide provides a predictive and interpretive analysis of the key spectroscopic features of **1-Oxazol-4-ylcyclopropanecarbonitrile**, drawing upon established principles and data from related structural motifs.

## Molecular Structure and Spectroscopic Correlation

The logical approach to characterizing this molecule involves a synergistic application of multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and their combined interpretation leads to a definitive assignment.



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Caption: Interplay of spectroscopic techniques for structural elucidation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **1-Oxazol-4-ylcyclopropanecarbonitrile**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR will provide critical data.

### $^1\text{H}$ NMR Spectroscopy: A Tale of Three Moieties

The proton NMR spectrum is anticipated to be highly informative, with distinct signals for the oxazole, cyclopropane, and aliphatic protons.

Expected  $^1\text{H}$  NMR Chemical Shifts and Coupling Constants:

| Proton(s)                                     | Expected Chemical Shift ( $\delta$ , ppm) | Multiplicity  | Key Coupling Constants (J, Hz)                           | Rationale                                                                                                                                                                                                                                                |
|-----------------------------------------------|-------------------------------------------|---------------|----------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| H-2 (Oxazole)                                 | 8.0 - 8.5                                 | Singlet (s)   | -                                                        | The proton at C-2 of the oxazole ring is deshielded due to the electronegativity of the adjacent nitrogen and oxygen atoms. <sup>[4]</sup>                                                                                                               |
| H-5 (Oxazole)                                 | 7.5 - 8.0                                 | Singlet (s)   | -                                                        | The proton at C-5 is also in an electron-deficient environment, leading to a downfield shift. <sup>[4]</sup>                                                                                                                                             |
| Cyclopropane CH <sub>2</sub> (cis to oxazole) | 1.5 - 2.0                                 | Multiplet (m) | J <sub>gem</sub> , J <sub>cis</sub> , J <sub>trans</sub> | The diastereotopic methylene protons of the cyclopropane ring will exhibit complex splitting patterns due to geminal and vicinal coupling. The proximity to the electron-withdrawing oxazole and nitrile groups will cause a downfield shift compared to |

unsubstituted  
cyclopropane ( $\delta$   
0.22 ppm).[5][6]  
[7]

Cyclopropane  
CH<sub>2</sub> (trans to  
oxazole)

1.0 - 1.5

Multiplet (m)

Jgem, Jcis,  
Jtrans

These protons  
are expected to  
be slightly more  
shielded than  
their cis  
counterparts.[5]  
[6][7]

#### Experimental Protocol: <sup>1</sup>H NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.
- **Data Acquisition:** Acquire a standard one-dimensional <sup>1</sup>H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the raw data. Calibrate the chemical shift scale using the residual solvent peak as an internal standard.

## <sup>13</sup>C NMR Spectroscopy: Mapping the Carbon Skeleton

The <sup>13</sup>C NMR spectrum will complement the <sup>1</sup>H NMR data by providing information on all carbon atoms in the molecule, including quaternary carbons.

Expected <sup>13</sup>C NMR Chemical Shifts:

| Carbon(s)                      | Expected Chemical Shift ( $\delta$ , ppm) | Rationale                                                                              |
|--------------------------------|-------------------------------------------|----------------------------------------------------------------------------------------|
| C-2 (Oxazole)                  | 150 - 160                                 | Highly deshielded due to bonding with both oxygen and nitrogen.[8]                     |
| C-4 (Oxazole)                  | 135 - 145                                 | The quaternary carbon of the oxazole ring attached to the cyclopropane.                |
| C-5 (Oxazole)                  | 120 - 130                                 | The carbon atom adjacent to the oxygen in the oxazole ring. [8]                        |
| C $\equiv$ N (Nitrile)         | 115 - 125                                 | Characteristic chemical shift for a nitrile carbon.                                    |
| C-1 (Cyclopropane, quaternary) | 20 - 30                                   | The quaternary carbon of the cyclopropane ring will be in a relatively upfield region. |
| CH <sub>2</sub> (Cyclopropane) | 10 - 20                                   | The methylene carbons of the cyclopropane ring are significantly shielded.             |

#### Experimental Protocol: <sup>13</sup>C NMR Spectroscopy

- **Sample Preparation:** Use the same sample prepared for <sup>1</sup>H NMR spectroscopy.
- **Instrumentation:** A high-field NMR spectrometer is recommended.
- **Data Acquisition:** Acquire a proton-decoupled <sup>13</sup>C NMR spectrum. Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be employed to differentiate between CH, CH<sub>2</sub>, and CH<sub>3</sub> groups.
- **Data Processing:** Process the data similarly to the <sup>1</sup>H NMR spectrum.

## Infrared (IR) Spectroscopy: Probing the Functional Groups

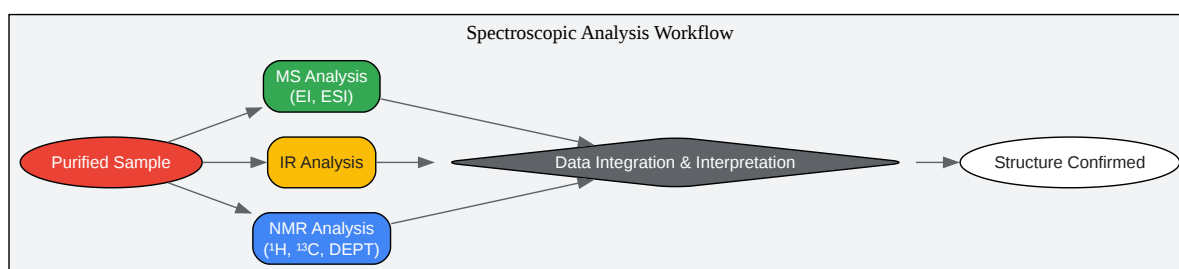
IR spectroscopy is an excellent technique for identifying the key functional groups present in **1-Oxazol-4-ylcyclopropanecarbonitrile**.

Expected IR Absorption Frequencies:

| Functional Group   | Expected Frequency (cm <sup>-1</sup> ) | Intensity        | Rationale                                                                                                                                                                         |
|--------------------|----------------------------------------|------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| C≡N (Nitrile)      | 2260 - 2220                            | Strong, Sharp    | The C≡N triple bond stretch is a highly characteristic and intense absorption.[9]<br>[10][11] Its position can be slightly lowered by conjugation with the cyclopropane ring.[11] |
| C=N (Oxazole)      | 1650 - 1590                            | Medium to Strong | The C=N stretching vibration of the oxazole ring.[12]                                                                                                                             |
| C=C (Oxazole)      | 1580 - 1480                            | Medium           | The C=C stretching vibration within the oxazole ring.[12]                                                                                                                         |
| C-H (Oxazole)      | 3150 - 3050                            | Weak to Medium   | Aromatic C-H stretching vibrations.                                                                                                                                               |
| C-H (Cyclopropane) | 3100 - 3000                            | Weak to Medium   | The C-H bonds in cyclopropanes have more s-character and thus appear at slightly higher frequencies than typical alkane C-H stretches.                                            |
| C-O-C (Oxazole)    | 1150 - 1050                            | Strong           | The C-O-C stretching vibration of the oxazole ring.                                                                                                                               |

## Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) after dissolving in a volatile solvent, as a KBr pellet, or using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is standard.
- **Data Acquisition:** Record the spectrum over the mid-infrared range (typically 4000 - 400  $\text{cm}^{-1}$ ).
- **Data Processing:** The resulting interferogram is Fourier-transformed to produce the IR spectrum.



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Caption: A typical workflow for spectroscopic characterization.

## Mass Spectrometry (MS): Unveiling the Molecular Mass and Fragmentation

Mass spectrometry provides the molecular weight of the compound and offers insights into its structure through analysis of fragmentation patterns.

Expected Mass Spectrometric Data:

- **Molecular Ion ( $M^+$ ):** The molecular weight of **1-Oxazol-4-ylcyclopropanecarbonitrile** ( $C_7H_6N_2O$ ) is 134.14 g/mol . A prominent molecular ion peak at  $m/z$  134 is expected, especially with soft ionization techniques like Electrospray Ionization (ESI).
- **Key Fragmentation Pathways:** Electron Impact (EI) ionization is likely to induce characteristic fragmentation of the oxazole ring.<sup>[13][14]</sup>
  - **Loss of CO:** A fragment corresponding to the loss of carbon monoxide ( $M - 28$ ) is a common fragmentation pathway for oxazoles.<sup>[13][14]</sup>
  - **Loss of HCN:** Subsequent loss of hydrogen cyanide ( $M - 27$ ) from the molecular ion or other fragments is also plausible.<sup>[13]</sup>
  - **Cleavage of the Cyclopropane Ring:** The strained cyclopropane ring may also undergo fragmentation.

#### Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol, acetonitrile).
- **Instrumentation:** A mass spectrometer equipped with an appropriate ionization source (e.g., ESI for accurate mass determination, EI for fragmentation patterns) and mass analyzer (e.g., Quadrupole, Time-of-Flight).
- **Data Acquisition:** Infuse the sample solution into the ion source and acquire the mass spectrum over a relevant  $m/z$  range.
- **Data Analysis:** Identify the molecular ion peak and analyze the major fragment ions to propose fragmentation pathways consistent with the proposed structure.

## Conclusion: A Unified Spectroscopic Portrait

The spectroscopic characterization of **1-Oxazol-4-ylcyclopropanecarbonitrile** requires a multi-faceted approach. The predicted NMR, IR, and MS data presented in this guide provide a robust framework for the structural verification of this novel heterocyclic compound. The unique upfield signals of the cyclopropane protons in  $^1H$  NMR, the characteristic  $C\equiv N$  stretch in the IR

spectrum, and the expected fragmentation patterns in mass spectrometry, when taken together, will provide an unambiguous confirmation of its structure. This comprehensive spectroscopic analysis is an indispensable step in the journey of this molecule from synthesis to potential therapeutic application.

## References

- Al-Otaibi, J. S., et al. (2014). Synthesis and Spectroscopic Studies of Some New Oxazole Derivatives Dyes. *International Journal of Pharmaceutical Sciences Review and Research*, 26(2), 220-227.
- Banu, S. F., & Kumar, S. (2014). Synthesis and Spectroscopic Studies of Some New Oxazole Derivatives Dyes.
- Bowie, J. H., et al. (1967). Electron impact studies. XXXVII. Skeletal-rearrangement fragments in the mass spectra of alkyl and aryl isoxazoles. *Australian Journal of Chemistry*, 20(12), 2677-2688.
- *International Journal of Pharmaceutical Sciences Review and Research*. (2014). Synthesis and Spectroscopic Studies of Some New Oxazole Derivatives Dyes. Retrieved from [\[Link\]](#)
- Di Fraia, M., et al. (2022). Core spectroscopy of oxazole. *The Journal of Chemical Physics*, 157(21), 214304.
- Bernstein, M. P., et al. (1997). The infrared spectra of nitriles and related compounds frozen in Ar and H<sub>2</sub>O. *Astrophysical Journal*, 483(1), 543-553.
- Uccella, N. (1980). MASS SPECTROMETRY OF OXAZOLES. *Heterocycles*, 14(6), 849-856.
- Bowie, J. H., et al. (1968). The mass spectra of some alkyl and aryl oxazoles. *Organic Mass Spectrometry*, 1(1), 13-28.
- Popova, E. A., et al. (2025). Aziriny-Substituted Nitrile Oxides: Generation and Use in the Synthesis of Isoxazole Containing Heterocyclic Hybrids. *Molecules*, 30(13), 4895.
- Mitchell, R. W., & Droege, P. A. (2019). Orchestration of Enzymatic Processing by Thiazole/Oxazole-Modified Microcin Dehydrogenases. *Journal of the American Chemical Society*, 141(38), 15134-15145.
- Smith, B. C. (2019). *Organic Nitrogen Compounds IV: Nitriles*. Spectroscopy Online. Retrieved from [\[Link\]](#)
- Popova, E. A., et al. (2025). Aziriny-Substituted Nitrile Oxides: Generation and Use in the Synthesis of Isoxazole Containing Heterocyclic Hybrids.
- Smith, B. C. (2019). *Organic Nitrogen Compounds IV: Nitriles*. Spectroscopy, 34(7), 22-25.

- Monks, F. R., et al. (2012). Mass spectrometry of 1,2,5-oxadiazole N-oxide derivatives: use of deuterated analogues in fragmentation pattern studies. *Journal of the Brazilian Chemical Society*, 23(1), 133-139.
- Lee, S., et al. (2023). Rapid and Scalable Synthesis of Oxazoles Directly from Carboxylic Acids. *The Journal of Organic Chemistry*, 88(17), 12345-12356.
- Tellez-Jimenez, H., et al. (2025). Synthesis and In Silico Studies of a Novel 1,4-Disubstituted-1,2,3-Triazole-1,3-Oxazole Hybrid System. *Molecules*, 30(22), 6789.
- Li, J., et al. (2020). Recent Advances in the Synthesis of Oxazole-Based Molecules via van Leusen Oxazole Synthesis. *Molecules*, 25(7), 1641.
- Antol, I., et al. (2015). H-1 NMR Chemical Shifts of Cyclopropane and Cyclobutane: A Theoretical Study.
- Palmer, D. C. (2004). *Oxazoles: Synthesis, Reactions, and Spectroscopy*. John Wiley & Sons.
- Reich, H. J. (2020). *NMR Spectroscopy*. University of Wisconsin-Madison. Retrieved from [\[Link\]](#)
- Balskus, E. P., & Walsh, C. T. (2010). On the stability and spectroscopic properties of 5-hydroxyoxazole-4-carboxylic acid derivatives. *Journal of the American Chemical Society*, 132(42), 14647-14649.
- Organic Chemistry Portal. (n.d.). Synthesis of 1,3-oxazoles. Retrieved from [\[Link\]](#)
- de la Torre, M. C., et al. (2025). A Mild High-Yielding Synthesis of Oxazole-4-carboxylate Derivatives.
- NIST. (n.d.). Cyclopropanecarbonitrile. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Oniga, S., et al. (2018). Synthesis, characterization and Cytotoxicity Evaluation of New Compounds from Oxazol-5(4H)-ones and Oxazoles Class Containing 4-(4-Bromophenylsulfonyl)phenyl Moiety.
- Kulykov, M., et al. (2025). Synthesis and Optical Properties of Substituted Derivatives of Oxazolo[5,4-b]Pyridine. *Chemistry of Heterocyclic Compounds*, 61(11), 1234-1241.

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- [7. researchgate.net \[researchgate.net\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
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- [11. spectroscopyonline.com \[spectroscopyonline.com\]](#)
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